A Comparative Guide to the Mass Spectrometry Fragmentation of 2-Methylcyclohexanone Oxime

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Compound of Interest

Compound Name: *2-Methylcyclohexanone oxime*

Cat. No.: *B8020273*

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In the landscape of analytical chemistry, particularly within pharmaceutical development and quality control, the unambiguous identification of chemical entities is paramount. Mass spectrometry (MS) stands as a cornerstone technique for molecular characterization, and a deep understanding of fragmentation patterns is crucial for confident structural elucidation. This guide provides an in-depth analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of **2-methylcyclohexanone oxime**, a molecule of interest in synthetic chemistry.

We will dissect the fragmentation pathways, compare its behavior to related cyclic oximes, and provide a robust experimental protocol for acquiring high-quality mass spectra. This guide is intended for researchers, scientists, and drug development professionals who rely on mass spectrometry for routine and investigative analysis.

Introduction: The Significance of Fragmentation in Structural Elucidation

Electron ionization mass spectrometry is a powerful technique that imparts significant energy to an analyte molecule, leading to its ionization and subsequent fragmentation. The resulting mass spectrum is a fingerprint of the molecule, with the various fragment ions providing clues

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to its structure. The fragmentation of cyclic ketones, a class to which 2-methylcyclohexanone belongs, is a well-studied area.[1] The introduction of an oxime functional group introduces additional, characteristic fragmentation pathways. Oximes are known to undergo specific rearrangements and cleavages, such as the loss of a hydroxyl radical.[2]

This guide will focus on how the interplay between the cyclohexyl ring, the methyl substituent, and the oxime functionality dictates the fragmentation cascade of **2-methylcyclohexanone oxime**.

Deciphering the Fragmentation Pattern of 2-Methylcyclohexanone Oxime

The molecular formula of **2-methylcyclohexanone oxime** is $C_7H_{13}NO$, with a molecular weight of 127.18 g/mol .[3] Under electron ionization, the molecule will form a molecular ion ($M^{+\bullet}$) at an m/z of 127. The subsequent fragmentation of this molecular ion is what provides structural information.

Key Fragmentation Pathways

Based on established principles of mass spectrometry for cyclic ketones and oximes, several key fragmentation pathways can be predicted for **2-methylcyclohexanone oxime**.[4]

- Alpha-Cleavage: The bonds adjacent to the C=N-OH group are susceptible to cleavage. This is a common fragmentation pathway for ketones and their derivatives.[4] For **2-methylcyclohexanone oxime**, alpha-cleavage can result in the loss of a methyl radical ($\bullet CH_3$) or an ethyl radical ($\bullet C_2H_5$) from the ring.

- Loss of Hydroxyl Radical ($\bullet OH$): A characteristic fragmentation of oximes is the elimination of a hydroxyl radical from the molecular ion.[2]

- Ring Opening and Subsequent Fragmentations: The cyclic structure can undergo ring-opening upon ionization, leading to a variety of linear fragment ions.

- McLafferty-type Rearrangements: While less common in simple cyclic systems without a sufficiently long side chain, rearrangements involving hydrogen transfer can occur, leading to the formation of stable neutral molecules and radical cations.[5][6]

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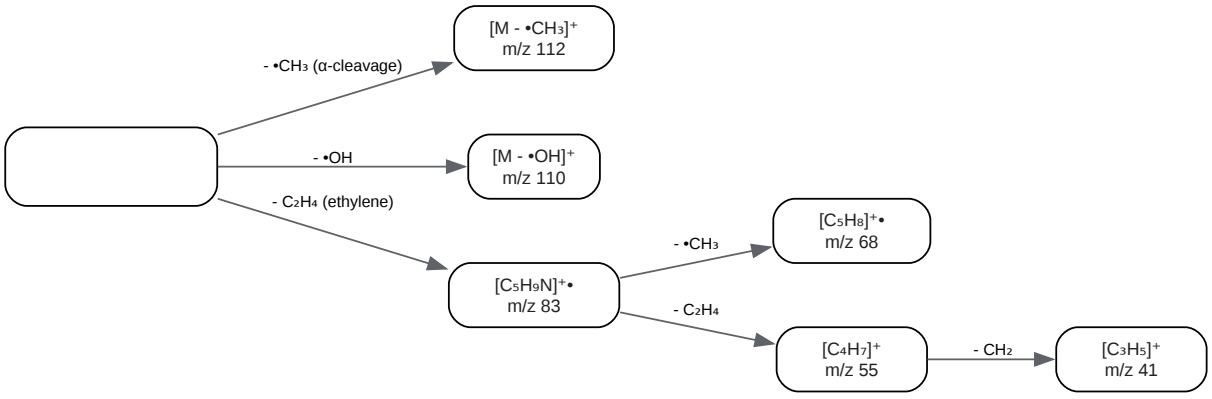
Proposed Fragmentation Mechanism

The following diagram illustrates the proposed major fragmentation pathways for **2-methylcyclohexanone oxime**, leading to the experimentally observed major fragments.



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Caption: Proposed EI fragmentation pathway of **2-methylcyclohexanone oxime**.

Comparative Analysis: The Influence of the Methyl Group

To understand the role of the 2-methyl group, it is instructive to compare the fragmentation of **2-methylcyclohexanone oxime** with its unsubstituted counterpart, cyclohexanone oxime.

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Fragment Ion (m/z)	Proposed Structure/Loss for 2-Methylcyclohexanone Oxime	Corresponding Fragment in Cyclohexanone Oxime (m/z)	Observations and Inferences
127	Molecular Ion $[C_7H_{13}NO]^{+\bullet}$	113 $[C_6H_{11}NO]^{+\bullet}$	The 14 Da mass shift corresponds to the additional CH_2 group.
112	$[M - \bullet CH_3]^+$	-	This fragment is a direct result of the methyl group and provides evidence for its presence.
110	$[M - \bullet OH]^+$	96 $[M - \bullet OH]^+$	Loss of the hydroxyl radical is a common pathway for both compounds.
85	$[C_5H_9O]^+$ or $[C_6H_{13}]^+$	85	A prominent peak in the spectrum of 2-methylcyclohexanone oxime, likely arising from a complex rearrangement. Its presence in both suggests a common core fragmentation.
83	$[C_5H_9N]^{+\bullet}$	69 $[C_4H_7N]^{+\bullet}$	This fragment likely arises from ring cleavage and loss of a neutral molecule. The 14 Da shift indicates the retention of the methyl group in this fragment.

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55	$[C_4H_7]^+$	55	A common fragment in cyclic systems, often attributed to a stable $C_4H_7^+$ ion.[1]
41	$[C_3H_5]^+$	41	A common, small hydrocarbon fragment.

Table 1: Comparison of Major Fragment Ions.

The presence of the fragment at m/z 112 is a key differentiator for **2-methylcyclohexanone oxime**, directly indicating the loss of a methyl group. The shift in the m/z of several other fragments by 14 Da further confirms the presence and influence of the methyl substituent on the fragmentation pattern.

Experimental Protocol: Acquiring a High-Fidelity Mass Spectrum

To obtain a reliable mass spectrum of **2-methylcyclohexanone oxime**, a standardized analytical procedure is essential. The following protocol outlines the steps for analysis using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

Sample Preparation

- Standard Solution: Prepare a 1 mg/mL stock solution of **2-methylcyclohexanone oxime** in a suitable volatile solvent (e.g., methanol or dichloromethane).
- Working Solution: Dilute the stock solution to a final concentration of 10-100 µg/mL for injection.

GC-MS Instrumentation and Parameters

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B GC/MSD (or equivalent)

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- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
- Injection Volume: 1 µL
- Inlet Temperature: 250 °C
- Injection Mode: Split (split ratio 50:1)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
  - Initial temperature: 70 °C, hold for 2 minutes
  - Ramp: 10 °C/min to 280 °C
  - Hold: 5 minutes at 280 °C
- MS Ion Source: Electron Ionization (EI)
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Electron Energy: 70 eV[5]
- Mass Range: m/z 35-350
- Solvent Delay: 3 minutes

Data Acquisition and Analysis

- Acquire the data using the instrument's software.
- Integrate the chromatographic peak corresponding to **2-methylcyclohexanone oxime**.
- Generate the mass spectrum for the integrated peak.

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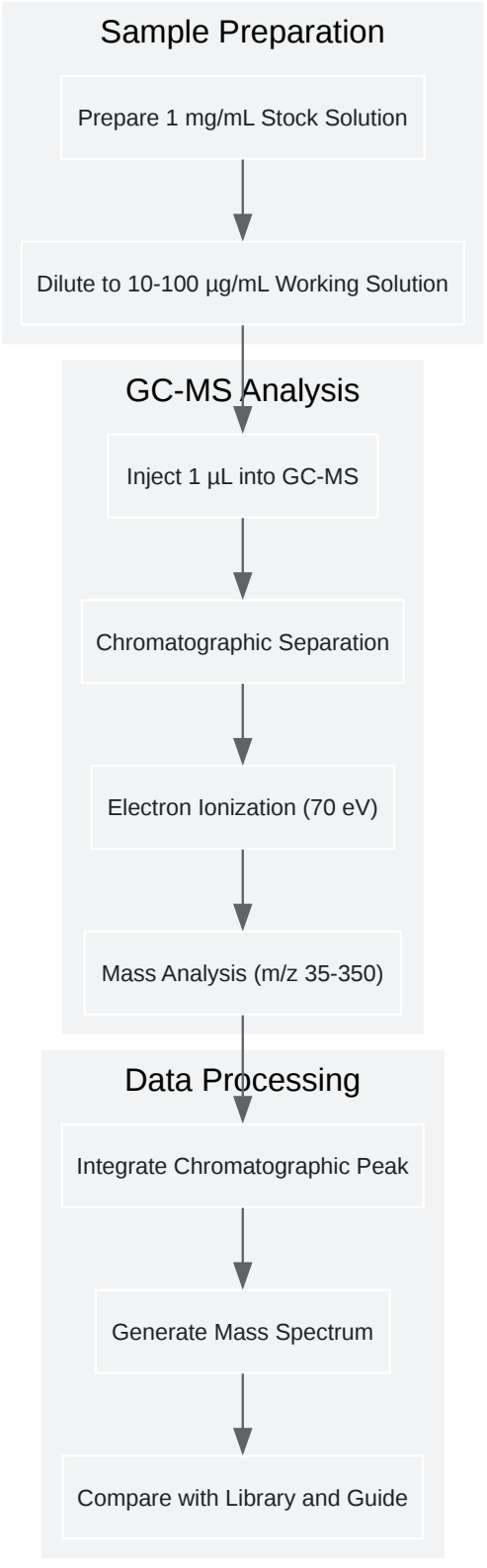
- Compare the obtained spectrum with a reference library (e.g., NIST) and the fragmentation pattern discussed in this guide for confirmation.



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Caption: Experimental workflow for GC-MS analysis of **2-methylcyclohexanone oxime**.

Conclusion

The mass spectrometry fragmentation of **2-methylcyclohexanone oxime** is a predictable process governed by the established principles of organic mass spectrometry. The key fragmentation pathways involve alpha-cleavage, loss of a hydroxyl radical, and ring-opening reactions. The presence of the 2-methyl group provides a distinct signature in the mass spectrum, most notably through the loss of a methyl radical to form a fragment at m/z 112. By comparing its fragmentation pattern to that of cyclohexanone oxime, the influence of this substituent becomes clear.

The provided experimental protocol offers a robust method for obtaining high-quality mass spectra, enabling confident identification and characterization of this compound. This guide serves as a valuable resource for scientists and researchers, empowering them to interpret mass spectral data with a higher degree of confidence and to design effective analytical strategies.

References

- Aslam, S., Fatima, A., Mustafa, S., & Khan, M. (2024). Unexpected Dimerizations of Arylfurfural Oximes in their Mass Spectra. ResearchGate. Available at: [Link]
- Laulhé, S., Bogdanov, B., M. Nantz, et al. (2012). Fragmentation of oxime and silyl oxime ether odd-electron positive ions by the McLafferty rearrangement. Journal of Mass Spectrometry, 47(6), 739-750. Available at: [Link]
- Linstrom, P.J., & Mallard, W.G. (Eds.). (n.d.). NIST Chemistry WebBook, NIST Standard Reference Database Number 69. National Institute of Standards and Technology. Available at: [Link]
- Owens, K. G. (2016, September 15). Mass Spectrometry: Fragmentation Mechanisms. YouTube. Available at: [Link]

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- PubChem. (n.d.). 2-Methylcyclohexanone o-methyl oxime. National Center for Biotechnology Information. Available at: [Link]
- PubChem. (n.d.). Cyclohexanone, 2-methyl-, oxime. National Center for Biotechnology Information. Available at: [Link]
- Yadav, L. D. S. (2018). Organic Spectroscopy. Springer.
- Chemistry LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. Available at: [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Cyclohexanone, 2-methyl-, oxime | C7H13NO | CID 5382393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Fragmentation of oxime and silyl oxime ether odd-electron positive ions by the McLafferty rearrangement: new insights on structural factors that promote α,β fragmentation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. youtube.com [youtube.com]
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